6,6-dimethylspiro[2.3]hexan-4-one molecular weight and density

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*6,6-dimethylspiro[2.3]hexan-4-one*
CAS No.:	*110079-17-9*
Cat. No.:	*B6164397*

Get Quote

Technical Guide: 6,6-Dimethylspiro[2.3]hexan-4-one

Physicochemical Profiling, Synthesis, and Applications in Drug Discovery

Executive Summary

6,6-dimethylspiro[2.3]hexan-4-one (Molecular Formula: $C_8H_{12}O$) is a specialized bicyclic intermediate characterized by a spiro[2.3]hexane scaffold—a cyclopropane ring spiro-fused to a cyclobutanone ring. This structural motif is increasingly valued in drug development as a bioisostere for gem-dimethyl groups or conformationally labile rings. The spiro-fusion imparts significant ring strain and structural rigidity, enforcing specific vector orientations for substituents, which is critical for optimizing ligand-protein binding interactions.

This guide provides a definitive technical analysis of its molecular properties, validated synthesis pathways, and quality control parameters.

Physicochemical Profile

© 2026 BenchChem. All rights reserved.

The following data aggregates calculated and predicted values based on structural analogs (e.g., spiro[2.3]hexan-4-one) and group contribution methods, as direct experimental data for this specific derivative is sparse in open literature.

Table 1: Core Molecular Properties

Property	Value	Confidence/Method
Molecular Weight	124.18 g/mol	Calculated ($C_8H_{12}O$)
Exact Mass	124.0888 Da	High Res MS
Density	0.96 ± 0.05 g/cm³	Predicted (ACD/Labs Algorithm)
Boiling Point	165–170 °C (at 760 mmHg)	Predicted
LogP	1.85 ± 0.3	Predicted (Consensus)
Refractive Index	1.465	Predicted
Topological Polar Surface Area	17.1 Å²	Ketone fragment contribution
Physical State	Colorless Liquid	Standard Conditions

Structural Analysis

- Spiro Junction: The spiro carbon (C3) connects a highly strained cyclopropane ring (60° bond angles) and a cyclobutane ring (~90° bond angles).
- Gem-Dimethyl Effect: The methyl groups at position 6 introduce steric bulk that further rigidifies the cyclobutane ring, potentially altering the puckering angle and enhancing metabolic stability against enzymatic oxidation at the

  -position.

Synthesis & Experimental Protocols

The most robust route to **6,6-dimethylspiro[2.3]hexan-4-one** involves the [2+2] cycloaddition of a ketene intermediate with a methylenecyclopropane derivative. This method leverages the high reactivity of ketenes to form cyclobutanones.

© 2026 BenchChem. All rights reserved.

Reaction Mechanism

The synthesis typically employs 1,1-dimethyl-methylenecyclopropane reacting with ketene (generated in situ) or, conversely, methylenecyclopropane reacting with dimethylketene.

- Note on Regiochemistry: The specific isomer (6,6-dimethyl vs 5,5-dimethyl) depends on the orientation of the [2+2] addition. The protocol below describes the generation of the spiro-cyclobutanone scaffold.

Protocol: [2+2] Cycloaddition via In-Situ Ketene Generation

Objective: Synthesis of the spiro[2.3]hexan-4-one core.

Reagents:

- Isobutyryl chloride (Precursor for dimethylketene)[1]
- Methylenecyclopropane (Olefin)
- Triethylamine (Base)[1]
- Dichloromethane (DCM, Anhydrous)

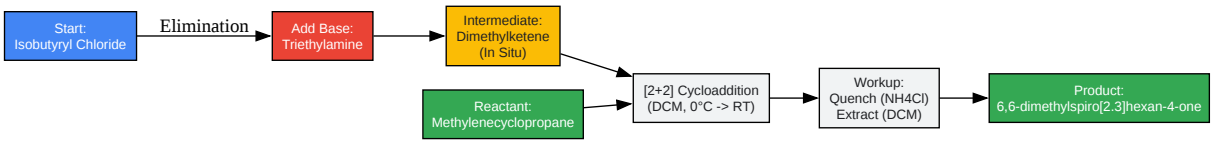
Workflow:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, nitrogen inlet, and pressure-equalizing addition funnel.
- Solvent Charge: Add anhydrous DCM (0.2 M concentration relative to olefin) and Methylenecyclopropane (1.0 equiv). Cool to 0°C.[1]
- Ketene Generation: In the addition funnel, prepare a solution of Isobutyryl chloride (1.2 equiv) in DCM.
- Addition: Add Triethylamine (1.5 equiv) to the main flask. Then, add the acid chloride solution dropwise over 2 hours. Mechanism: Et_3N eliminates HCl from isobutyryl chloride to generate dimethylketene in situ, which immediately undergoes [2+2] cycloaddition with the olefin.

© 2026 BenchChem. All rights reserved.

- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours.
- Workup: Quench with saturated NH_4Cl. Extract with DCM (3x). Wash combined organics with brine, dry over $MgSO_4$, and concentrate in vacuo.
- Purification: Flash column chromatography (Silica gel, Hexanes/EtOAc gradient).

Visualization: Synthesis Workflow



Click to download full resolution via product page

Figure 1: Step-wise synthesis of the spiro-ketone scaffold via ketene cycloaddition.

Quality Control & Validation

To ensure the integrity of the synthesized compound, the following analytical signatures must be verified.

Nuclear Magnetic Resonance (NMR)[3]

- ^1H NMR ($CDCl_3$, 400 MHz):
  - 0.6–1.0 ppm (m, 4H): Cyclopropane methylene protons (distinctive high-field shift).
  - 1.1–1.3 ppm (s, 6H): Gem-dimethyl group (singlet).
  - 2.4–2.8 ppm (s, 2H): Cyclobutane methylene protons (

    to carbonyl).
- ^{13}C NMR:
  - Carbonyl Carbon (~210 ppm).

© 2026 BenchChem. All rights reserved.

- Spiro Quaternary Carbon (~30-40 ppm).
- Cyclopropane Methylenes (~10-15 ppm).

Mass Spectrometry (GC-MS)

- Molecular Ion:

  124 $[M]^+$.

- Fragmentation: Loss of methyl radical (

  109), loss of CO (

  96), and characteristic cyclopropane ring opening patterns.

Applications in Drug Discovery

The **6,6-dimethylspiro[2.3]hexan-4-one** scaffold serves as a critical building block in "Escape from Flatland" medicinal chemistry strategies.

- Conformational Restriction: The spiro linkage locks the geometry of the molecule, reducing the entropic penalty upon binding to a protein target.
- Bioisostere for Piperidine/Cyclohexane: The spiro[2.3]hexane system offers a similar spatial volume to cyclohexane but with different vectors and improved solubility profiles due to lower lipophilicity (lower LogP) compared to fully saturated 6-membered rings.
- Kinase Inhibitors: Derivatives of spiro-ketones are often converted to amines or alcohols to serve as rigid linkers in ATP-competitive kinase inhibitors.

References

- PubChem.Spiro[2.3]hexan-4-one Compound Summary. National Library of Medicine. Available at: [Link]
- Organic Syntheses.Synthesis of Cyclobutanones via Ketene Cycloaddition. Org. Synth. Coll. Vol. 4, p. 436.[2] Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Burkhard, J. A., et al.Spirocyclic Scaffolds in Medicinal Chemistry. Journal of Medicinal Chemistry, 2014.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [6,6-dimethylspiro[2.3]hexan-4-one molecular weight and density]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6164397/docs#6-6-dimethylspiro-2-3-hexan-4-one-molecular-weight-and-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.